

Application Notes and Protocols: Gold(I) Iodide Leaching for Gold Ore Extraction

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Compound of Interest

Compound Name: Gold(I) iodide

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This document provides a detailed overview of the **gold(I) iodide** leaching process, an environmentally benign alternative to traditional cyanidation for gold extraction. It includes key chemical principles, experimental protocols, and quantitative data to facilitate its application in a laboratory setting.

Introduction

The iodine-iodide system presents a promising, non-toxic method for gold leaching.^[1] This process involves the dissolution of gold in an aqueous solution containing iodide (I^-) and an oxidizing agent, typically iodine (I_2), to form a stable gold-iodide complex.^[1] The key oxidant is the triiodide ion (I_3^-), which is formed from the reaction of iodine and iodide.^[2] This method offers several advantages, including rapid leaching kinetics and applicability to a range of ore types, including refractory carbonaceous ores.^{[1][3]}

Chemical Principles

The fundamental chemistry of gold leaching in the iodine-iodide system involves the oxidation of elemental gold (Au) and its subsequent complexation with iodide ions. The primary reactions are as follows^[2]:

- Formation of the Oxidizing Agent (Triiodide): $I_2(aq) + I^- \rightleftharpoons I_3^-$

- Anodic Reaction (Oxidation of Gold): $\text{Au} + 2\text{I}^- \rightarrow \text{AuI}_2^- + \text{e}^-$
- Cathodic Reaction (Reduction of Triiodide): $\text{I}_3^- + 2\text{e}^- \rightarrow 3\text{I}^-$
- Overall Leaching Reaction: $2\text{Au} + \text{I}_3^- + \text{I}^- \rightarrow 2\text{AuI}_2^-$

The predominant soluble gold species formed is the **gold(I) iodide** complex, AuI_2^- .^{[1][3]} The stability of gold-iodide complexes is high, second only to gold-cyanide complexes, making this a thermodynamically favorable process.^[4]

Quantitative Data Summary

The efficiency of the gold iodide leaching process is influenced by several key parameters. The following tables summarize quantitative data from various studies.

Table 1: Effect of Leaching Parameters on Gold Extraction Efficiency

Parameter	Condition	Gold Extraction Rate (%)	Source
Initial Iodine Concentration	0.4%	~70%	[5]
0.8%	>80%	[5]	
1.0%	>85%	[6]	
1.4%	~85%	[5]	
Iodine-to-Iodide Mole Ratio	1:2	~75%	[5]
1:4	~80%	[5]	
1:8	>85%	[6]	
1:10	~85%	[5]	
pH	2-10	Insensitive	[2]
7 (optimal for some ores)	>85%	[6]	
Temperature	25°C	>85%	
80°C	92.6%	[7]	
Leaching Time	4 hours	>85%	
6 hours	92.6%	[7]	
Stirring Intensity	200 rpm	>85%	
600 rpm	Slight increase from 200 rpm	[5]	
Hydrogen Peroxide (as auxiliary oxidant)	1%	>85%	[6]

Table 2: Comparative Gold Extraction from Different Ore Types

Ore Type	Leaching Conditions	Gold Extraction Rate (%)	Source
Flotation Gold Concentrate	1.0% I ₂ , 1:8 I ₂ :I ⁻ mole ratio, pH 7, 25°C, 4h	>85%	[6]
Oxidized Refractory Carbonaceous Ore	Ambient temperature, 4 hours	91%	[3]
Roasted Primary Refractory Carbonaceous Ore	Ambient temperature, 4 hours	92%	[3]
Marcasite Ore	Column experiment	80%	[2]
Waste Printed Circuit Boards (WPCBs) Ash	Optimized KI-H ₂ O ₂ -H ₂ SO ₄ system	>95%	[7]

Experimental Protocols

This section outlines a general protocol for a laboratory-scale gold leaching experiment using the iodine-iodide system.

4.1. Materials and Reagents

- Gold-bearing ore (e.g., flotation concentrate), crushed and ground to a desired particle size.
- Potassium iodide (KI), analytical grade.
- Iodine (I₂), analytical grade.
- Deionized water.
- Hydrochloric acid (HCl) or Sodium hydroxide (NaOH) for pH adjustment.
- Hydrogen peroxide (H₂O₂) (optional, as an auxiliary oxidant).
- Beakers (500 mL).
- Intelligent stirrer or magnetic stirrer with stir bars.

- pH meter.
- Chronograph/timer.
- Filtration apparatus (e.g., vacuum filter with filter paper).
- Atomic Absorption Spectrophotometer (AAS) for gold analysis.

4.2. Leaching Procedure

- Ore Preparation: Weigh 50 g of the gold concentrate and place it into a 500 mL beaker.^[5]
- Lixiviant Preparation:
 - Prepare the leaching solution based on the desired parameters. For optimal conditions as identified in one study, this would be a 1.0% initial iodine concentration with an iodine-to-iodide mole ratio of 1:8.^[6]
 - Calculate the required mass of KI and I₂. For example, for a 200 mL solution (Liquid/Solid ratio of 4:1 for 50g of ore), you would dissolve the calculated amount of KI in deionized water first, and then add the I₂ crystals and stir until fully dissolved.
- Leaching Process:
 - Add the prepared 200 mL of iodine-iodide solution to the beaker containing the ore sample to achieve a liquid-to-solid ratio of 4:1.^[6]
 - Place the beaker on the stirrer and begin agitation at a controlled speed, for instance, 200 rpm.^[6]
 - Adjust the initial pH of the slurry to the desired value (e.g., pH 7) using dilute HCl or NaOH.^[6]
 - If using an auxiliary oxidant, add the specified amount (e.g., 1% H₂O₂).^[6]
 - Cover the beaker to minimize evaporation and continue leaching for a set duration, such as 4 hours, at a constant temperature (e.g., 25°C).^[6]

- Sample Collection and Analysis:
 - After the leaching period, cease stirring and filter the slurry to separate the pregnant leach solution from the solid tailings.
 - Analyze the gold concentration in the pregnant leach solution and in the dried tailings using AAS to determine the gold extraction rate.[2]

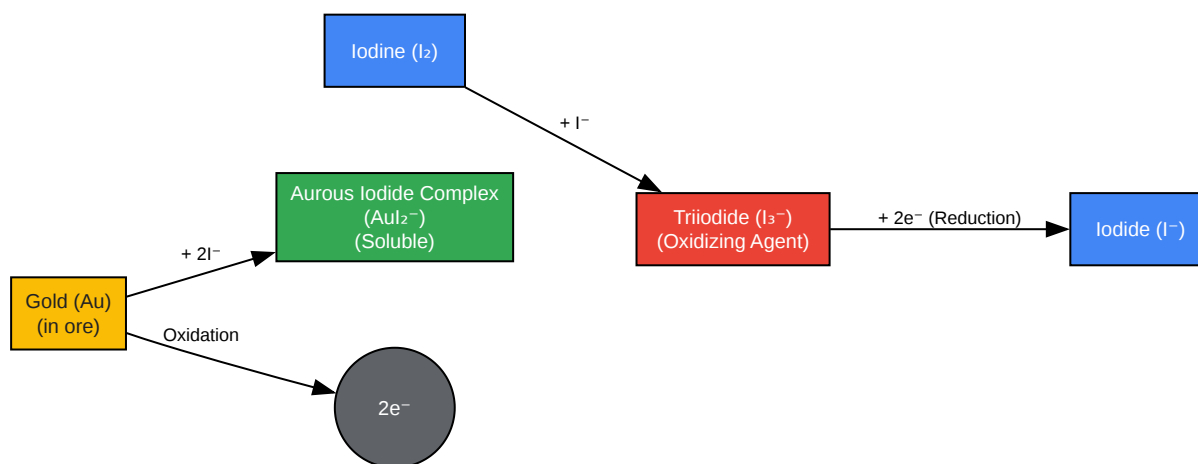
4.3. Gold Recovery from Pregnant Solution

Following leaching, gold can be recovered from the pregnant solution using several methods:

- Activated Carbon Adsorption: The pregnant liquor is mixed with activated carbon, which adsorbs the dissolved gold. The gold is then desorbed and recovered through electrowinning.[3] Adsorption recovery can exceed 93%.[3]
- Precipitation: Gold can be precipitated from the solution by adding a reducing agent. For example, adding sodium hydroxide (NaOH) can reduce iodine to iodide and precipitate impure gold as a black powder.[8]

Visualizations

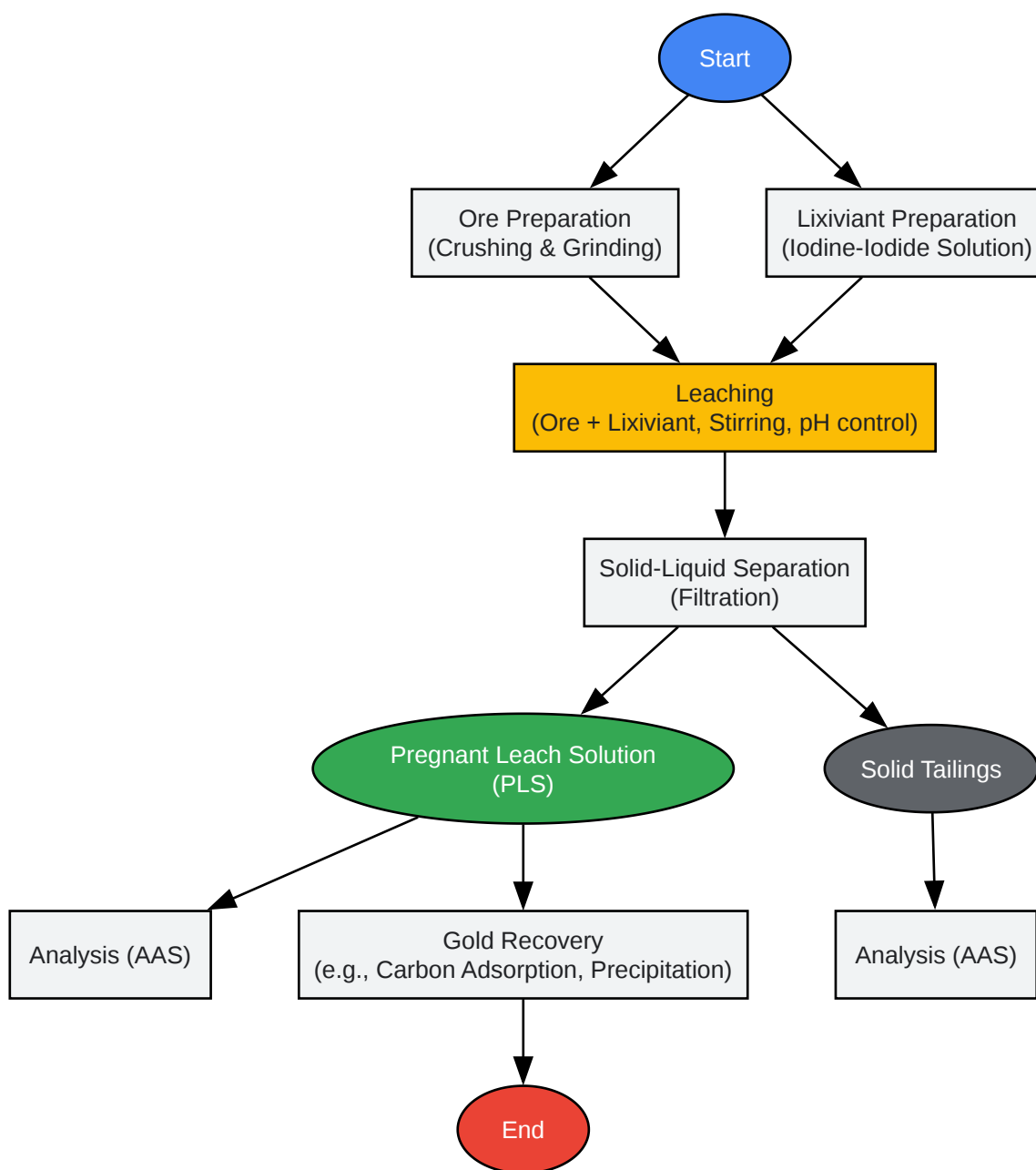
5.1. Chemical Pathway of Gold Iodide Leaching



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Caption: Chemical pathway of gold dissolution in an iodine-iodide system.

5.2. Experimental Workflow for Gold Iodide Leaching



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